Application Notes and Protocols for 5-trans U-46619 in Aqueous Buffers

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Compound of Interest

Compound Name:	*5-trans U-46619*
Cat. No.:	*B15603677*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information on the solubility and stability of **5-trans U-46619** in aqueous buffers, along with protocols for its preparation and use in research settings.

Introduction

5-trans U-46619 is a synthetic analog of the prostaglandin endoperoxide PGH2 and a stereoisomer of the well-characterized thromboxane A2 (TXA2) mimetic, U-46619.[1] It functions as a potent agonist of the thromboxane A2 receptor (TP receptor), a G-protein coupled receptor (GPCR), making it a valuable tool for studying the physiological and pathophysiological roles of the thromboxane system.[1][2] However, its limited solubility and stability in aqueous solutions require careful handling to ensure reproducible experimental results.

Physicochemical Properties

A summary of the key physicochemical properties of **5-trans U-46619** is presented below.

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Property	Value	Reference
CAS Number	330796-58-2	[1][3][4][5]
Molecular Formula	$C_{21}H_{34}O_4$	[1][3][4]
Molecular Weight	350.5 g/mol	[1][3][4][5]
Appearance	Typically supplied as a solution in methyl acetate	[3][6]
Purity	≥98%	[6]

Solubility Data

5-trans U-46619 is readily soluble in organic solvents but exhibits limited solubility in aqueous buffers.[7] To achieve the desired concentration in aqueous media, it is recommended to first dissolve the compound in an organic solvent and then dilute it with the aqueous buffer of choice.[7]

Solvent	Approximate Solubility	Reference
Dimethylformamide (DMF)	50 mg/mL	[1][3][4]
Dimethyl sulfoxide (DMSO)	50 mg/mL	[1][3][4]
Ethanol	50 mg/mL	[1][3][4]
Phosphate-Buffered Saline (PBS), pH 7.2	~1 mg/mL	[3][4][6][7][8]

Stability Profile

Stability in Organic Solvents

Stock solutions of **5-trans U-46619** prepared in anhydrous organic solvents such as ethanol, DMSO, or DMF are stable for extended periods when stored properly.

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Storage Condition	Stability	Reference
-20°C	≥ 2 years	[3][6]
-80°C	Up to 6 months (in aliquots)	[7][9]

To prevent degradation from repeated freeze-thaw cycles, it is highly recommended to aliquot stock solutions into single-use volumes.[9]

Stability in Aqueous Buffers

Aqueous solutions of **5-trans U-46619** are unstable and should be prepared fresh for each experiment.[7][8][9] It is strongly advised not to store aqueous solutions for more than one day.[6][8] The inherent instability of thromboxane analogs in aqueous media is a critical factor to consider for in vitro and in vivo assays.[8]

Experimental Protocols

Preparation of an Organic Stock Solution (10 mM)

This protocol describes the preparation of a 10 mM stock solution of **5-trans U-46619** in DMSO.

Materials:

- **5-trans U-46619** (typically supplied in methyl acetate)
- Anhydrous DMSO
- Gentle stream of nitrogen gas
- Microcentrifuge tubes

Procedure:

- If **5-trans U-46619** is supplied in methyl acetate, carefully evaporate the solvent under a gentle stream of nitrogen gas.

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- Add the appropriate volume of anhydrous DMSO to the dried compound to achieve a final concentration of 10 mM (e.g., for 1 mg of **5-trans U-46619** with a molecular weight of 350.5 g/mol , add 285.3 µL of DMSO).
- Vortex briefly to ensure complete dissolution.
- Aliquot the stock solution into single-use microcentrifuge tubes.
- Store the aliquots at -80°C for up to six months.

Preparation of an Aqueous Working Solution (e.g., 1 µM in PBS)

This protocol provides a general method for preparing a working solution of **5-trans U-46619** in an aqueous buffer.

Materials:

- 10 mM **5-trans U-46619** stock solution in DMSO
- Phosphate-Buffered Saline (PBS), pH 7.2
- Polypropylene tubes

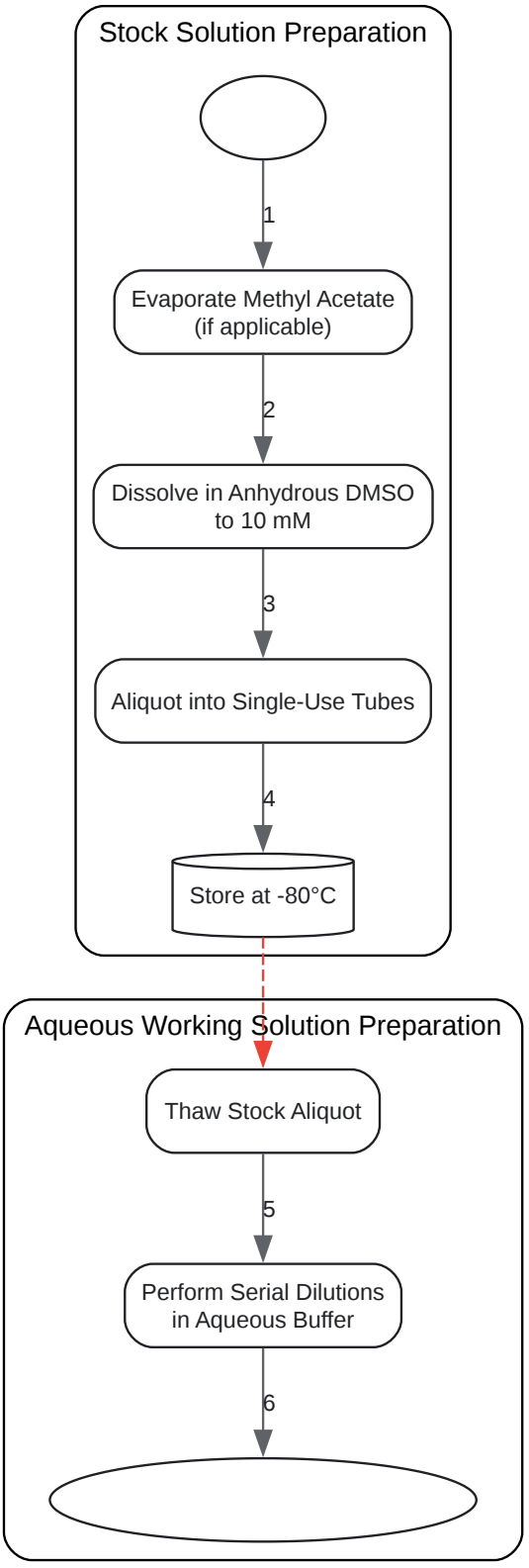
Procedure:

- On the day of the experiment, thaw a single-use aliquot of the 10 mM **5-trans U-46619** stock solution.
- Perform serial dilutions of the stock solution in the aqueous buffer (e.g., PBS) to achieve the desired final concentration. To minimize precipitation, it is advisable to add the stock solution to the buffer while vortexing.
- For a 1 µM final concentration, you can perform a 1:100 dilution followed by a 1:100 dilution, or a direct 1:10,000 dilution. Ensure thorough mixing at each step.
- Use the freshly prepared aqueous working solution immediately. Do not store any unused aqueous solution.[9]

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Visualizations

Experimental Workflow



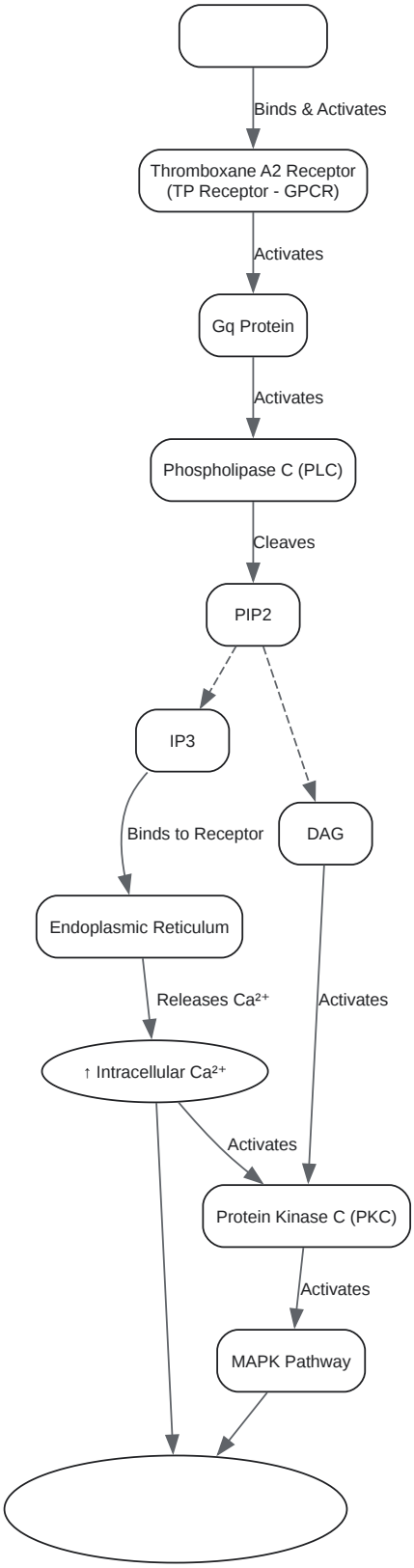
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Caption: Workflow for the preparation of **5-trans U-46619** solutions.

Signaling Pathway

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Caption: Simplified signaling pathway of **5-trans U-46619**.

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